

L-Threonine-15N: A Superior Tracer for Unraveling Complex Biological Systems

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Compound of Interest

Compound Name: *L-Threonine-15N*

Cat. No.: *B1632124*

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For researchers, scientists, and drug development professionals, the precise tracking of metabolic and protein dynamics is paramount. Stable isotope-labeled amino acids are indispensable tools in this endeavor. Among these, **L-Threonine-15N** emerges as a particularly advantageous tracer due to its minimal metabolic scrambling and unique metabolic fate, offering clearer insights into complex biological processes.

This guide provides an objective comparison of **L-Threonine-15N** with other 15N-labeled amino acids, supported by experimental data, to assist researchers in selecting the optimal tracer for their studies.

Minimal Metabolic Scrambling: A Key Advantage

A significant challenge in stable isotope tracing studies is "metabolic scrambling," where the isotopic label is transferred from the administered amino acid to other molecules, complicating data interpretation. **L-Threonine-15N** exhibits remarkably low levels of metabolic scrambling compared to many other amino acids.

A comprehensive study assessing the metabolic fate of 18 different 15N-labeled amino acids in human embryonic kidney (HEK) 293 cells revealed that L-Threonine is among a select group of amino acids with minimal isotope scrambling. This ensures that the 15N label predominantly remains on the threonine molecule, providing a more accurate and direct readout of its metabolic journey.^[1]

Table 1: Comparison of Metabolic Scrambling of 15N-Labeled Amino Acids in HEK293 Cells

Amino Acid Category	15N-Labeled Amino Acids	Degree of Metabolic Scrambling
Minimal Scrambling	L-Threonine (T), Cysteine (C), Phenylalanine (F), Histidine (H), Lysine (K), Methionine (M), Asparagine (N), Arginine (R), Tryptophan (W), Tyrosine (Y)	The α -15N atom shows little to no transfer to other amino acids.
Interconversion	Glycine (G), Serine (S)	These two amino acids readily interconvert.
Significant Scrambling	Alanine (A), Aspartate (D), Glutamate (E), Isoleucine (I), Leucine (L), Valine (V)	The α -15N atom is extensively transferred to other amino acids.

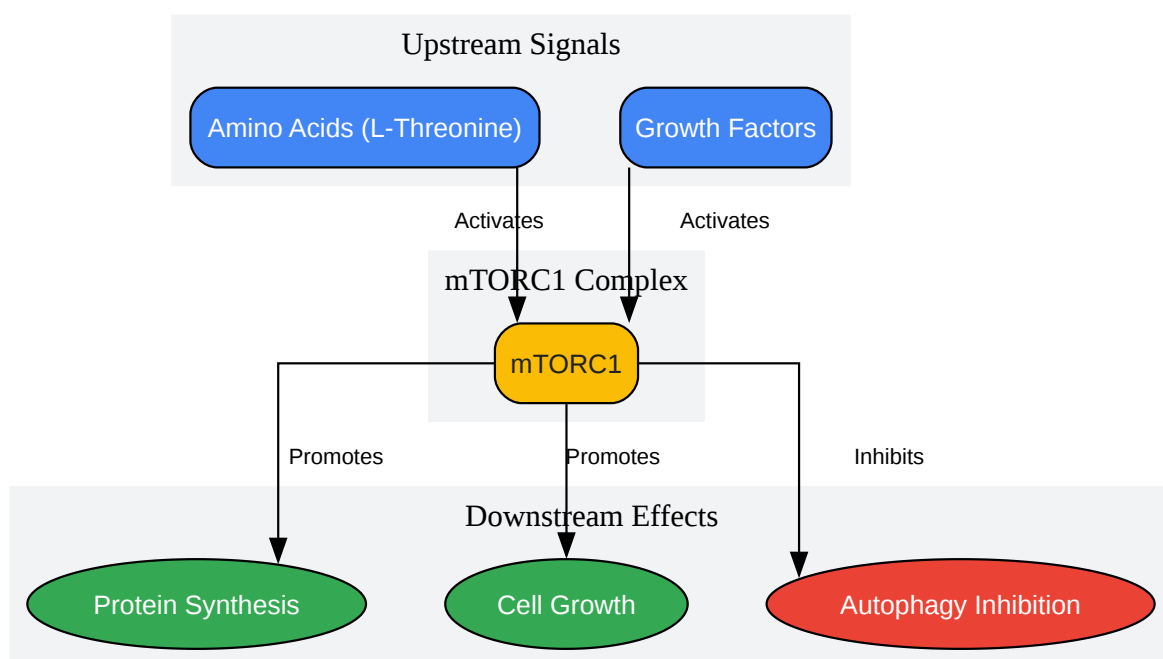
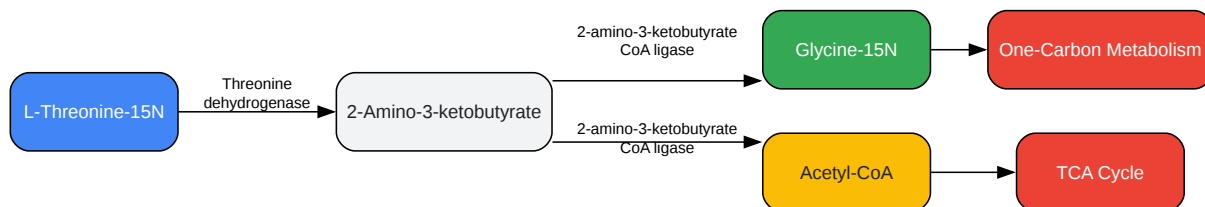
Data summarized from a comprehensive assessment of selective amino acid 15N-labeling in human embryonic kidney 293 cells.[\[1\]](#)

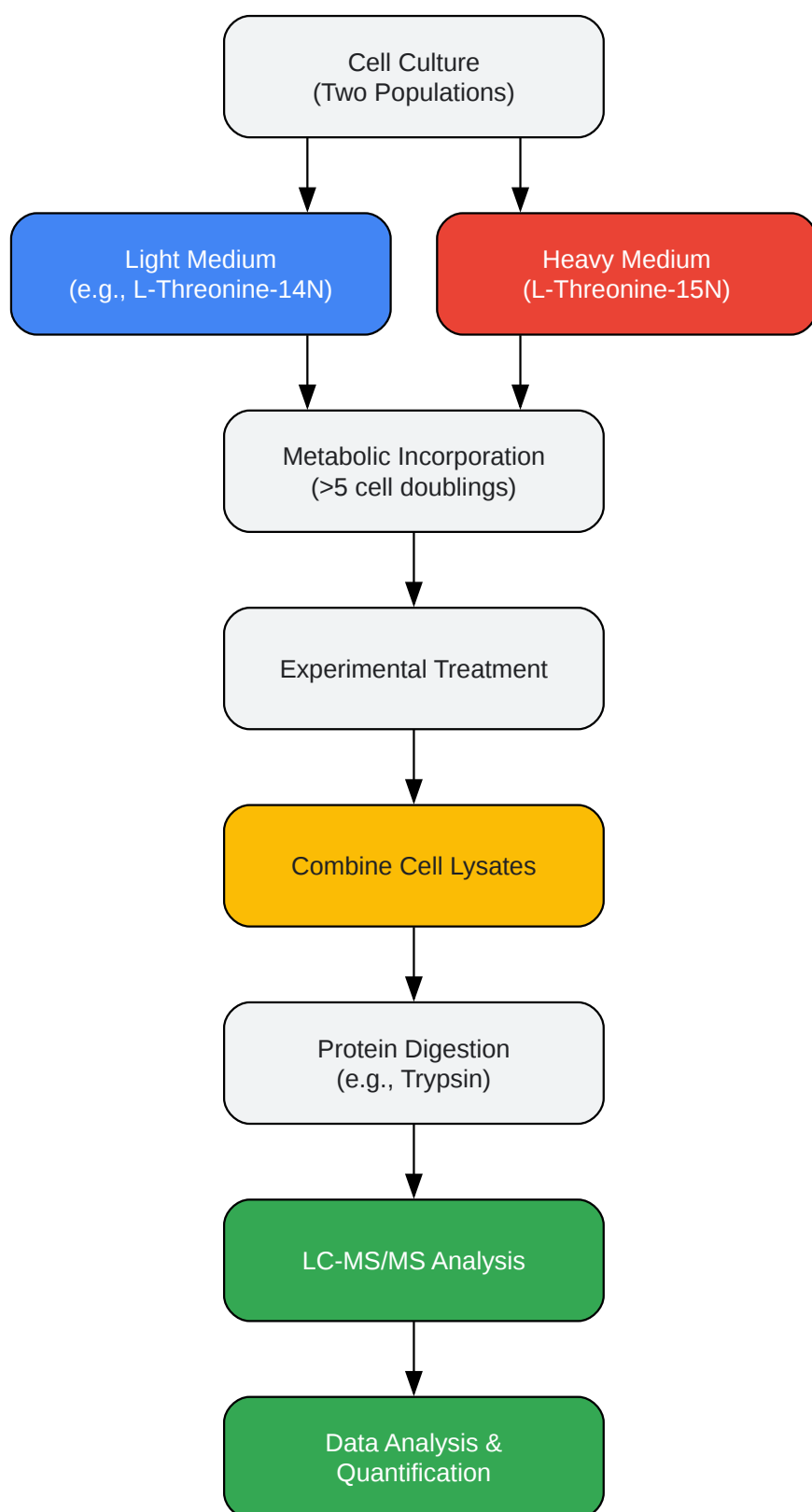
This low scrambling characteristic makes **L-Threonine-15N** an ideal tracer for studies requiring high fidelity in tracking protein synthesis, post-translational modifications, and specific metabolic pathways.

Unique Metabolic Pathways of L-Threonine

Beyond its stability as a tracer, L-Threonine's distinct metabolic pathways offer unique opportunities for research. In mammalian cells, L-threonine is catabolized into important metabolic intermediates, primarily glycine and acetyl-CoA, through the action of threonine dehydrogenase and 2-amino-3-ketobutyrate coenzyme A lyase.[\[2\]](#)[\[3\]](#) This makes **L-Threonine-15N** a valuable tool for investigating one-carbon metabolism and the link between amino acid catabolism and central carbon metabolism.

By tracing the 15N label from L-Threonine to glycine, researchers can quantify the contribution of threonine to the glycine pool, which is crucial for the synthesis of purines, glutathione, and other essential biomolecules.[\[2\]](#)





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